

Flagranone A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Flagranone A*

Cat. No.: *B1247167*

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An In-depth Examination of the Sesquiterpenoid **Flagranone A**, its Physicochemical Properties, Biological Activity, and Experimental Protocols.

Abstract

Flagranone A is a sesquiterpenoid natural product isolated from the nematophagous fungus *Duddingtonia flagrans*. As a secondary metabolite, it has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of **Flagranone A**, including its chemical identity, physicochemical properties, and known biological functions. Detailed experimental methodologies for its isolation and analysis, where available in public literature, are presented to support further research and development. This document is intended for researchers, scientists, and drug development professionals engaged in the study of natural products and their therapeutic potential.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. Sesquiterpenoids, a class of terpenes with a 15-carbon backbone, are known to exhibit a wide array of biological activities. **Flagranone A**, a member of this class, was first identified from the fungus *Duddingtonia flagrans*, a microorganism recognized for its ability to trap and consume nematodes. This guide synthesizes the current knowledge on **Flagranone A**, with a focus on its chemical characteristics and reported biological effects.

Chemical Identity and Physicochemical Properties

Flagranone A is classified as a sesquiterpenoid. Its chemical structure, molecular formula, and other key identifiers have been determined and are available through public chemical databases. A summary of its physicochemical properties is provided in Table 1.

Table 1: Physicochemical Properties of **Flagranone A**

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ O ₇	PubChem
Molecular Weight	456.5 g/mol	PubChem
IUPAC Name	[6-[(2E,4E,6E)-1-acetyloxy-3,7,11-trimethyldodeca-2,4,6,10-tetraenyl]-2,5-dioxo-7-oxabicyclo[4.1.0]hept-3-en-3-yl]methyl acetate	PubChem
PubChem CID	10575770	PubChem

Biological Activity

Antimicrobial Activity

Flagranone A, along with its structurally related compounds Flagranone B and C, has been reported to possess antimicrobial properties. These compounds were first isolated from *Duddingtonia flagrans* and were noted for these effects[1][2]. In a specific strain of the fungus, *Duddingtonia flagrans* IAH 1297, **Flagranone A** was identified as the primary secondary metabolite[3][4].

Nematicidal Potential

While direct nematicidal activity of purified **Flagranone A** is not extensively documented in the available literature, its origin from a nematode-trapping fungus suggests a potential role in the fungus-nematode interaction. The broader genus *Arthrobotrys*, to which *Duddingtonia* is closely related, is known to produce various secondary metabolites with nematicidal effects.

Toxicological Assessment

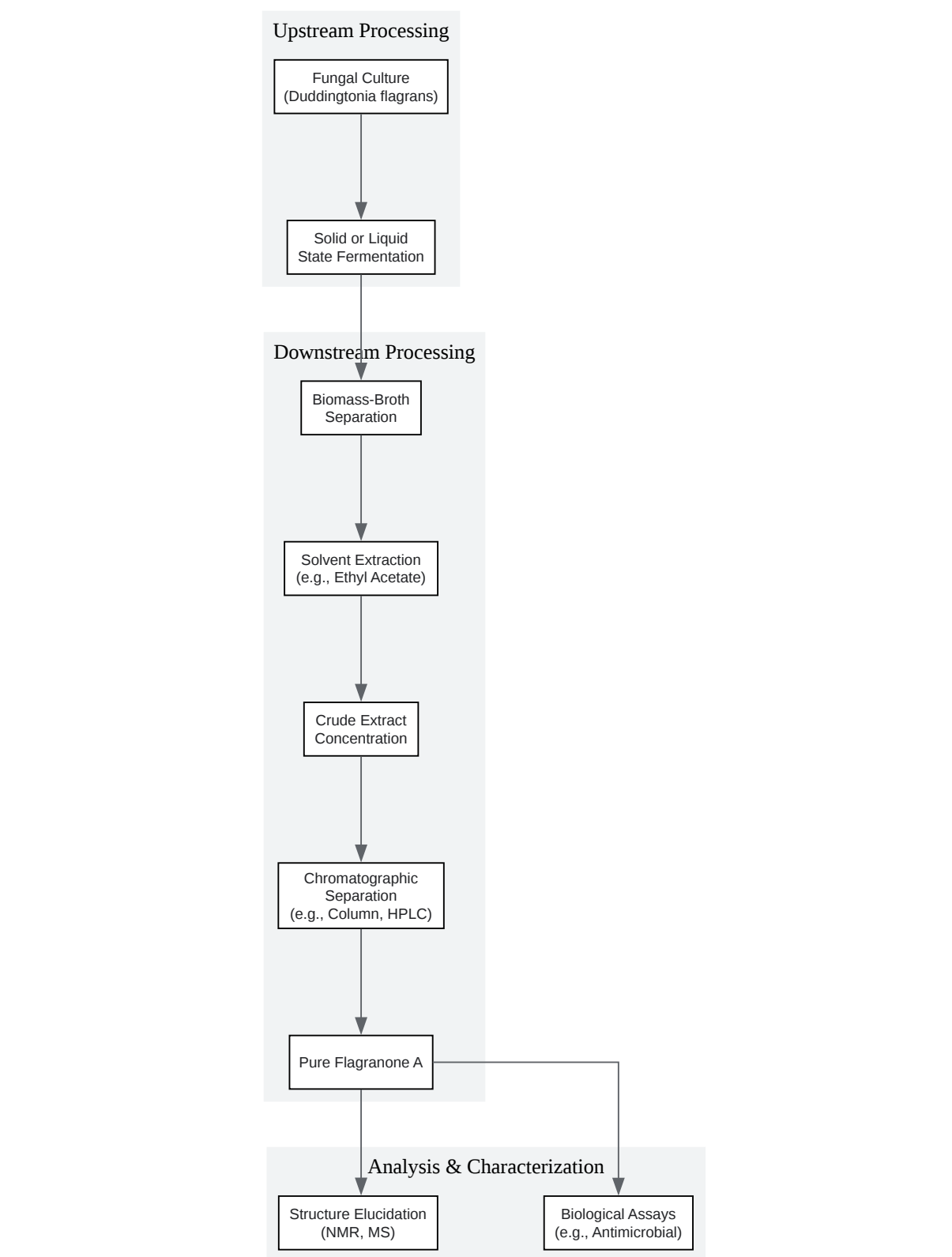
In silico toxicological studies using Quantitative Structure-Activity Relationship (QSAR) models have been conducted for **Flagranone A**. These computational predictions suggest that **Flagranone A** is non-genotoxic^[5].

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological testing of **Flagranone A** are not readily available in the public domain at the time of this writing. The primary reference by Andersson et al. (1999) would be the most likely source for this information. However, a general workflow for the isolation of fungal secondary metabolites can be conceptualized.

General Workflow for Fungal Metabolite Isolation

The isolation of secondary metabolites like **Flagranone A** from a fungal culture typically involves a multi-step process. A generalized workflow is depicted in the diagram below.



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